

Essential Safety and Handling Protocols for ONO-7579

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Compound of Interest

Compound Name: ONO-7579

Cat. No.: B1193279

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Researchers, scientists, and drug development professionals must adhere to strict safety protocols when handling **ONO-7579**, a potent, selective, and orally available pan-TRK inhibitor. [1][2][3] This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this compound in a laboratory setting.

Hazard Identification and Classification:

ONO-7579 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[4] It is crucial to prevent its release into the environment.[4]

Hazard Classification	GHS Code	Description
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed[4]
Acute aquatic toxicity	Category 1	H400: Very toxic to aquatic life[4]
Chronic aquatic toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects[4]

Personal Protective Equipment (PPE):

The following personal protective equipment is mandatory when handling **ONO-7579** to minimize exposure. Different tasks may require different levels of protection.

PPE Component	Specification	Purpose
Eye Protection	Safety goggles with side-shields[4]	Protects eyes from splashes and dust.
Hand Protection	Chemical-resistant protective gloves	Prevents skin contact.
Body Protection	Impervious clothing or lab coat	Protects skin and personal clothing from contamination.[4]
Respiratory Protection	Suitable respirator	Prevents inhalation of dust or aerosols. To be used in areas without appropriate exhaust ventilation.[4]

Experimental Workflow and Handling Procedures

This section outlines the step-by-step procedures for the safe handling of **ONO-7579**, from receiving to disposal. Adherence to these protocols is critical to ensure personnel safety and prevent environmental contamination.

Receiving and Storage:

- Inspection: Upon receipt, inspect the container for any damage or leaks.
- Storage: Keep the container tightly sealed in a cool, well-ventilated area.[4]
- Temperature Control: Store the compound at -20°C in its powdered form or at -80°C when in solvent.[4]
- Avoid Incompatibles: Keep away from strong acids/alkalis and strong oxidizing/reducing agents.[4]

Preparation and Handling:

- Ventilation: All handling of **ONO-7579** powder should be conducted in a certified chemical fume hood or an area with appropriate exhaust ventilation.[4]

- Personal Protective Equipment: Don the appropriate PPE as specified in the table above before handling the compound.
- Weighing: Weigh the compound in a fume hood on a tared weigh boat.
- Dissolving: If preparing a solution, add the solvent to the powdered compound slowly to avoid splashing.
- Spill Prevention: Work on a disposable absorbent bench liner to contain any potential spills.

Disposal Plan:

- Waste Collection: All disposable materials that have come into contact with **ONO-7579**, including gloves, weigh boats, and bench liners, must be collected in a designated, sealed hazardous waste container.
- Waste Disposal: Dispose of the hazardous waste through an approved waste disposal plant. [\[4\]](#) Do not dispose of it down the drain or in regular trash.[\[4\]](#)
- Decontamination: Decontaminate all non-disposable equipment and work surfaces thoroughly after use.

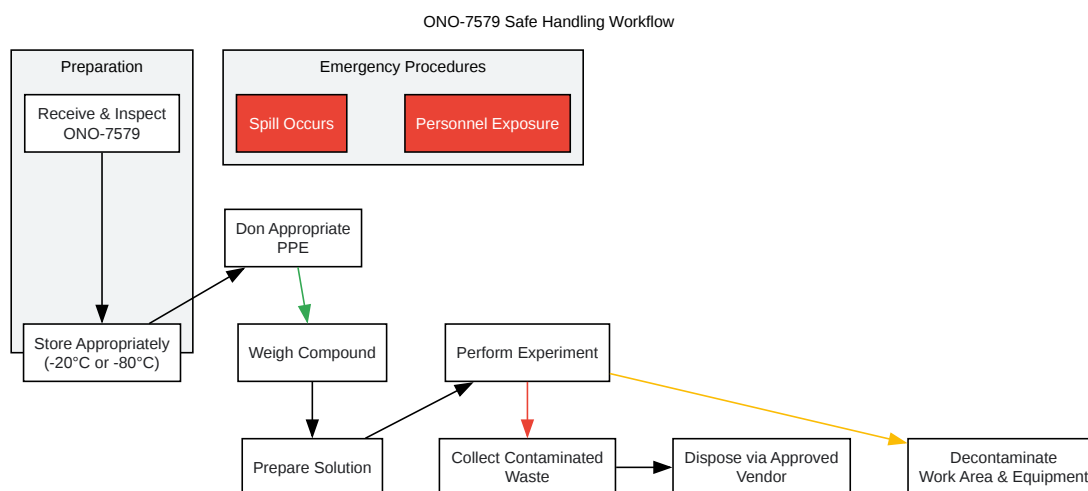
First Aid Measures:

In case of accidental exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek prompt medical attention. [4]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention. [4]
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide respiratory support. Avoid mouth-to-mouth resuscitation. Seek immediate medical attention. [4]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. If the person is conscious, give small quantities of water to drink. Seek immediate medical attention and call a poison center. [4]

ONO-7579 Handling Workflow

The following diagram illustrates the key steps and decision points in the safe handling of ONO-7579.



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Caption: Workflow for the safe handling of **ONO-7579** from receipt to disposal.

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References

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